

Dehydrobruceantinol: A Technical Guide to its Natural Source and Isolation from Brucea javanica

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Compound of Interest

Compound Name: Dehydrobruceantinol

Cat. No.: B593635

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Introduction

Dehydrobruceantinol is a naturally occurring quassinoid, a class of tetracyclic triterpenoids known for their diverse and potent biological activities.^{[1][2]} This technical guide provides an in-depth overview of the natural source of **dehydrobruceantinol**, focusing on its isolation from the seeds of *Brucea javanica* (L.) Merr., a plant used in traditional medicine.^{[1][3]} The document outlines detailed experimental protocols derived from published literature, presents quantitative data in a structured format, and includes a visual representation of the isolation workflow.

Natural Source: Brucea javanica (L.) Merr.

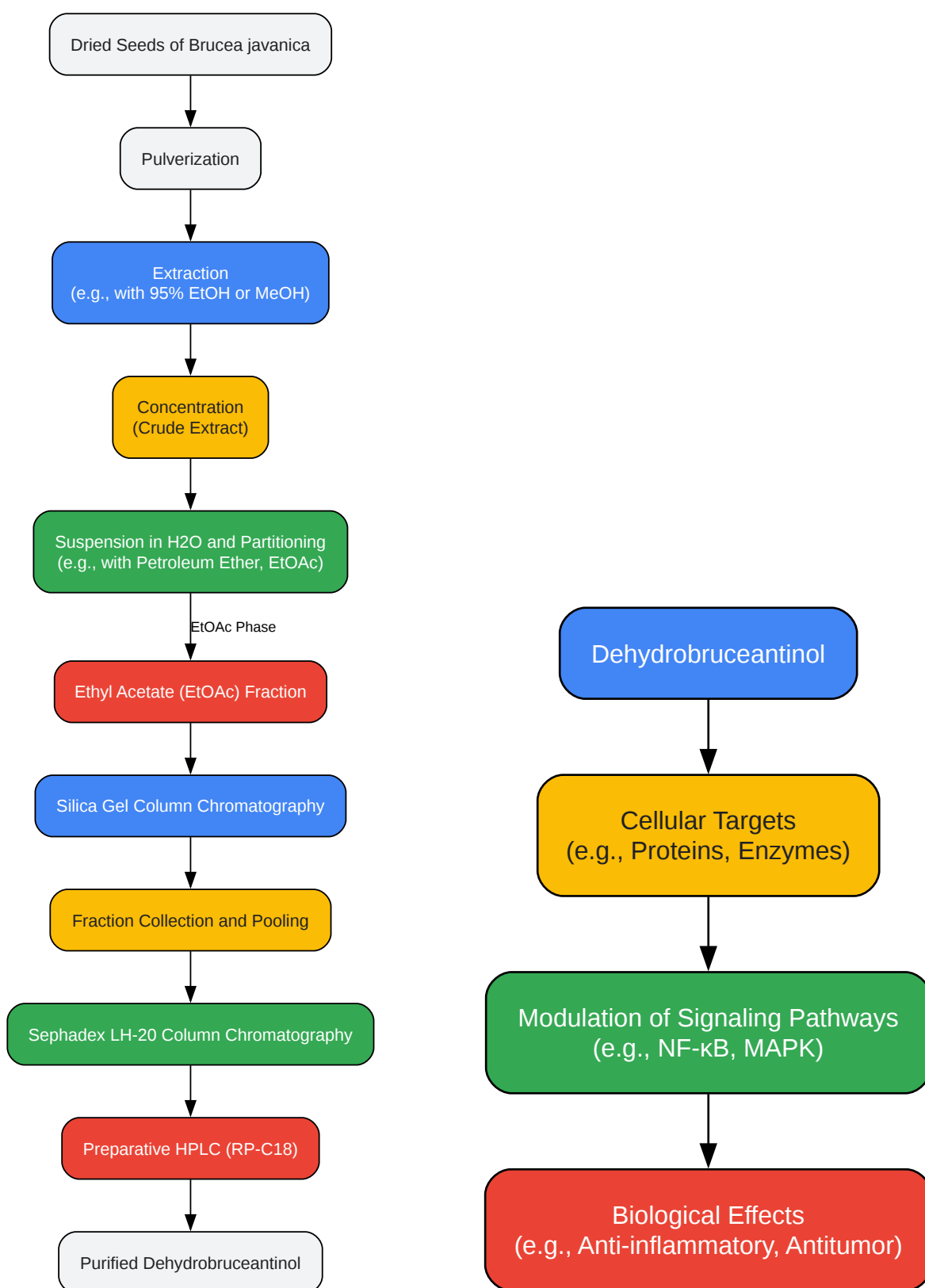
Brucea javanica, belonging to the Simaroubaceae family, is the primary natural source of **dehydrobruceantinol**.^[1] This plant is widely distributed in Southeast Asia and Northern Australia.^[3] The seeds of *Brucea javanica* are a particularly rich source of various quassinoids, including **dehydrobruceantinol**.^[1]

Isolation of Dehydrobruceantinol from Brucea javanica Seeds

The isolation of **dehydrobruceantinol** from the seeds of *Brucea javanica* is a multi-step process involving extraction, solvent partitioning, and extensive chromatographic purification. The following protocols are synthesized from established methodologies for the isolation of quassinoids from this plant source.

General Experimental Workflow

The overall workflow for the isolation of **dehydrobruceantinol** is depicted in the following diagram:



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References

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